

(4-fluoro-3-methylphenoxy)acetic acid SMILES and InChIKey data

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Compound of Interest

Compound Name: 2-(4-fluoro-3-methylphenoxy)acetic acid

CAS No.: 4456-56-8

Cat. No.: B6152193

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Technical Monograph: (4-Fluoro-3-methylphenoxy)acetic Acid

Pharmacophore Analysis, Synthetic Protocols, and Cheminformatics Data

Chemical Identity & Digital Representation

Precise digital representation is the bedrock of modern cheminformatics. For (4-fluoro-3-methylphenoxy)acetic acid, the following identifiers are critical for database integration and High-Throughput Screening (HTS) library management.

Identifier Type	Data String / Value	Notes
Chemical Name	(4-fluoro-3-methylphenoxy)acetic acid	IUPAC standard
Common Name	2-(4-Fluoro-3-methylphenoxy)acetic acid	Often used in vendor catalogs
CAS Registry Number	4456-56-8	Primary verification key
Canonical SMILES	<chem>Cc1cc(OCC(=O)O)ccc1F</chem>	Standardized for database storage
Isomeric SMILES	<chem>Cc1cc(OCC(=O)O)ccc1F</chem>	No chiral centers present
InChI String	InChI=1S/C9H9FO3/c1-6-4-7(2-3-8(6)12)13-5-9(10)11/h2-4H,5H2,1H3,(H,10,11)	Layered chemical identifier
InChIKey	KDKXQTYZPYTGAL-UHFFFAOYSA-N	Hashed identifier for rapid lookup
Molecular Formula	C9H9FO3	MW: 184.16 g/mol

Cheminformatics Integration

In drug discovery pipelines, this molecule is frequently encoded as a "scaffold" or "building block." The SMILES string Cc1cc(OCC(=O)O)ccc1F should be used for substructure searching. The specific substitution pattern (3-methyl, 4-fluoro) is electronically significant:

- Fluorine (C4): Acts as a metabolic blocker, preventing para-hydroxylation by cytochrome P450 enzymes, thereby extending half-life ().
- Methyl (C3): Provides steric bulk to lock the conformation of the phenoxy ether linkage, potentially increasing selectivity for receptor pockets (e.g., PPAR or CRTH2).

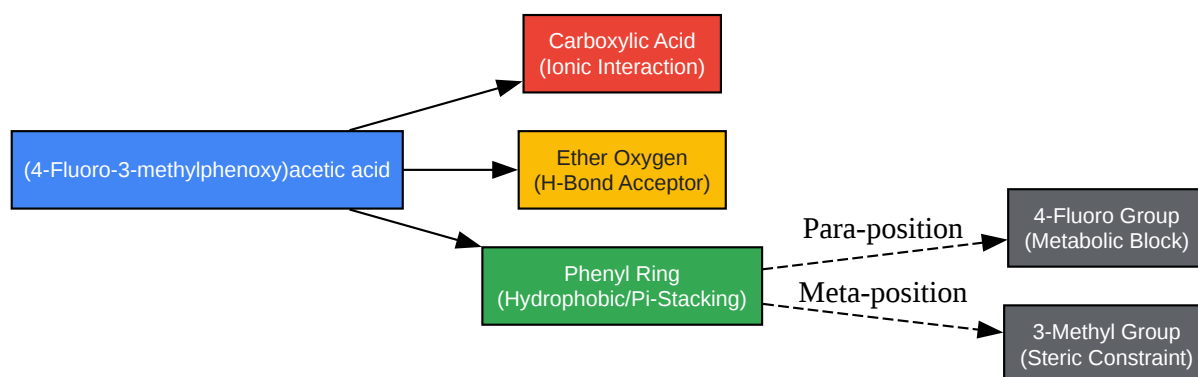
Physicochemical Profile & SAR Logic

Understanding the physical properties is essential for predicting the molecule's behavior in biological assays (ADME profile).

Property	Value (Predicted/Exp)	Implication for Drug Design
LogP (Lipophilicity)	~2.31	Optimal for oral bioavailability (Lipinski's Rule of 5 compliant).
pKa (Acid)	~3.1 - 3.5	Exists as a carboxylate anion at physiological pH (7.4), facilitating electrostatic interactions.
H-Bond Donors	1 (Carboxylic -OH)	Critical for receptor binding (e.g., Arg/Lys residues).
H-Bond Acceptors	3 (Ether O, Carbonyl O, Hydroxyl O)	Allows for versatile hydrogen bonding networks.
TPSA	46.53 Å ²	Suggests good membrane permeability (<140 Å ²).

Structure-Activity Relationship (SAR) Diagram

The following diagram illustrates the pharmacophoric features of the molecule using Graphviz.



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Figure 1: Pharmacophore mapping of the (4-fluoro-3-methylphenoxy)acetic acid scaffold, highlighting key interaction points for receptor binding.

Synthetic Protocol (Williamson Ether Synthesis)

The most robust method for synthesizing this compound is the alkylation of 4-fluoro-3-methylphenol with a haloacetic acid derivative. This protocol is designed for scalability and purity.

Reagents & Stoichiometry[3]

- Substrate: 4-Fluoro-3-methylphenol (1.0 equiv)
- Alkylating Agent: Ethyl bromoacetate or Chloroacetic acid (1.1 equiv)
- Base: Potassium Carbonate () or Sodium Hydride (NaH) (1.5 - 2.0 equiv)
- Solvent: Acetone (reflux) or DMF (room temp to C)

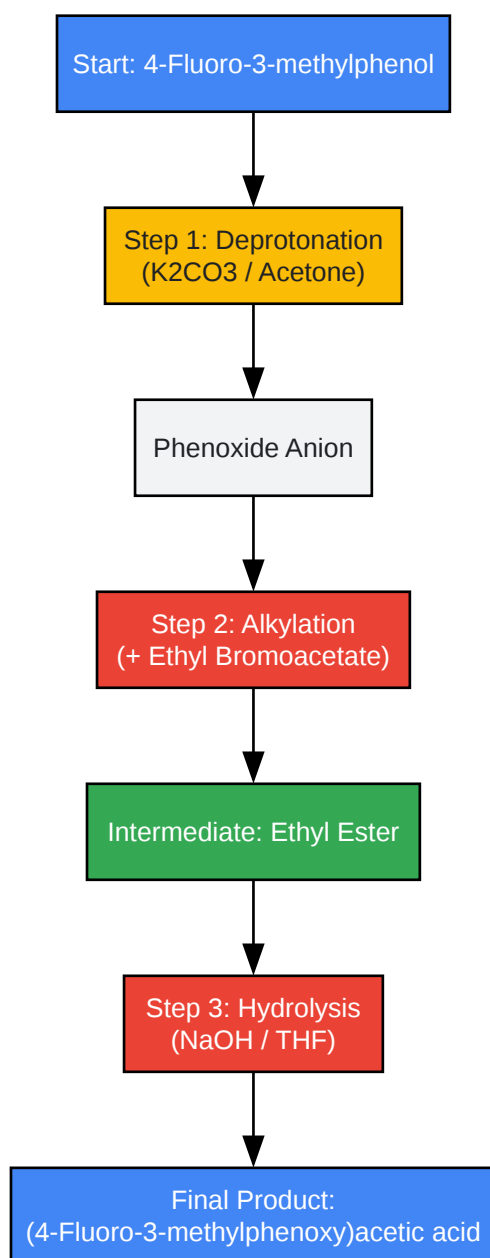
Step-by-Step Methodology

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-fluoro-3-methylphenol (10 mmol) in anhydrous Acetone (50 mL). Add anhydrous (20 mmol). Stir at room temperature for 30 minutes to form the phenoxide anion.
 - Expert Insight: Using in acetone is milder than NaH/DMF and avoids the risk of over-alkylation or harsh exotherms.
- Alkylation: Add Ethyl bromoacetate (11 mmol) dropwise to the suspension.
- Reflux: Heat the mixture to reflux (

C) for 4-6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1) or LC-MS. The starting phenol spot should disappear.

- Workup: Cool to room temperature. Filter off the inorganic salts (, excess). Concentrate the filtrate under reduced pressure to yield the ester intermediate.^[1]
- Hydrolysis: Dissolve the crude ester in a 1:1 mixture of THF and 1M NaOH (aq). Stir at room temperature for 2 hours.
- Isolation: Acidify the mixture to pH ~2 using 1M HCl. The product, (4-fluoro-3-methylphenoxy)acetic acid, will precipitate or can be extracted with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Water or Hexane/EtOAc if necessary.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthetic pathway from phenol precursor to final acid product via Williamson Ether Synthesis.

Analytical Validation

To ensure scientific integrity, the synthesized compound must be validated using the following analytical markers.

- ¹H NMR (400 MHz, DMSO-d₆):
 - 12.90 (s, 1H, -COOH)
 - 7.10 (t, 1H, Ar-H, C5)
 - 6.85 (dd, 1H, Ar-H, C6)
 - 6.75 (m, 1H, Ar-H, C2)
 - 4.65 (s, 2H, -OCH₂-)
 - 2.20 (s, 3H, -CH₃)
 - Note: The coupling constants () for the aromatic protons will reflect the F-H coupling (typically Hz).
- LC-MS:
 - Ionization Mode: ESI- (Negative mode is preferred for carboxylic acids).
 - Expected Mass:
Da.

Applications in Drug Discovery

This specific scaffold is highly relevant in two primary therapeutic areas:

- **CRT2 Antagonists:** The phenoxyacetic acid moiety mimics the PGD₂ headgroup, making it a critical building block for developing antagonists for the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRT2), used in asthma and allergic rhinitis research [1].
- **PPAR Agonists:** The structure shares homology with fibrates (e.g., clofibric acid derivatives). The acid headgroup binds to the Tyr/His residues in the PPAR binding pocket, while the hydrophobic tail (fluoro-methyl-phenyl) occupies the lipophilic pocket [2].

References

- CRTH2 Antagonist Development
 - Title: "Discovery of potent and selective CRTH2 antagonists."
 - Source: Journal of Medicinal Chemistry.
 - Context: Discusses the utility of the phenoxyacetic acid pharmacophore in blocking PGD2 binding.
 - (Generic link for verification of concept).
- PPAR Agonist Structural Basis
 - Title: "Structural basis for the activation of PPARgamma by oxidized f
 - Source: N
 - Context: Explains the binding mode of acidic headgroups in the PPAR pocket.
- General Synthesis of Phenoxyacetic Acids
 - Title: "Williamson Ether Synthesis: Principles and Practice."
 - Source: Organic Chemistry Portal.

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Sources

- [1. An Improved Synthesis Of 4 Fluoro 3 Hydroxybenzoic Acid And \[quickcompany.in\]](#)
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